

Proper Disposal Procedures for Phenoxyacetone

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Compound of Interest

Compound Name: Phenoxyacetone

Cat. No.: B1677642

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This guide provides essential safety and logistical information for the proper disposal of **phenoxyacetone**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Phenoxyacetone: Key Safety and Physical Data

Proper handling and disposal begin with understanding the substance's properties. The following table summarizes key quantitative data for **phenoxyacetone**.

Property	Value	Citations
Appearance	Clear, very pale yellow to yellow liquid	[1]
Boiling Point	229 - 230 °C	[2][3]
Flash Point	85 °C (185 °F) - closed cup	[1][2]
Density	1.097 g/mL at 25 °C	[2][3]
GHS Hazard Statements	H302: Harmful if swallowed H332: Harmful if inhaled H227: Combustible liquid H410: Very toxic to aquatic life with long lasting effects	[1][4][5]

Detailed Disposal Protocol for Phenoxyacetone

This protocol outlines the step-by-step methodology for the safe disposal of **phenoxyacetone** waste. This procedure should be conducted in accordance with all applicable federal, state, and local regulations.[4]

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Engineering Controls: Always handle **phenoxyacetone** in a well-ventilated area, preferably within a chemical fume hood.[1][4] Ensure safety showers and eyewash stations are readily accessible.[4]
- Required PPE: Before handling, don the following personal protective equipment:
 - Eye Protection: Safety goggles with side-shields.[4]
 - Hand Protection: Chemically resistant protective gloves.[4]
 - Body Protection: Impervious clothing, such as a lab coat.[4]

- Respiratory Protection: Use a suitable respirator if ventilation is inadequate or if there is a risk of inhaling vapors or mists.[1][4]
- General Precautions: Avoid contact with skin and eyes, and prevent inhalation of vapors.[4] Keep away from heat, sparks, open flames, and hot surfaces.[2][5] Do not eat, drink, or smoke when using this product.[4]

2. Waste Segregation and Collection:

- Waste Identification: All waste containing **phenoxyacetone** must be treated as hazardous waste.
- Segregation: Do not mix **phenoxyacetone** waste with other waste streams, particularly incompatible materials such as strong acids, bases, or oxidizing agents.[4] It should be collected separately as a non-halogenated organic solvent waste.
- Container Selection: Use a designated, leak-proof, and chemically compatible waste container with a secure screw cap.[6][7] The container material should not react with or absorb the chemical.[6]

3. Spill and Leak Management:

- Immediate Actions: In case of a spill, remove all sources of ignition.[2] Evacuate non-essential personnel from the area.[4]
- Containment: Prevent the spill from spreading and from entering drains or water courses.[2][4]
- Cleanup:
 - Absorb the spill using an inert, non-combustible absorbent material such as diatomite, sand, or a universal binder.[4]
 - Collect the contaminated absorbent material using non-sparking tools and place it into a designated, sealable container for hazardous waste disposal.[2]
 - Decontaminate the spill area by scrubbing with alcohol and dispose of the contaminated cleaning materials as hazardous waste.[4]

4. Waste Container Labeling and Storage:

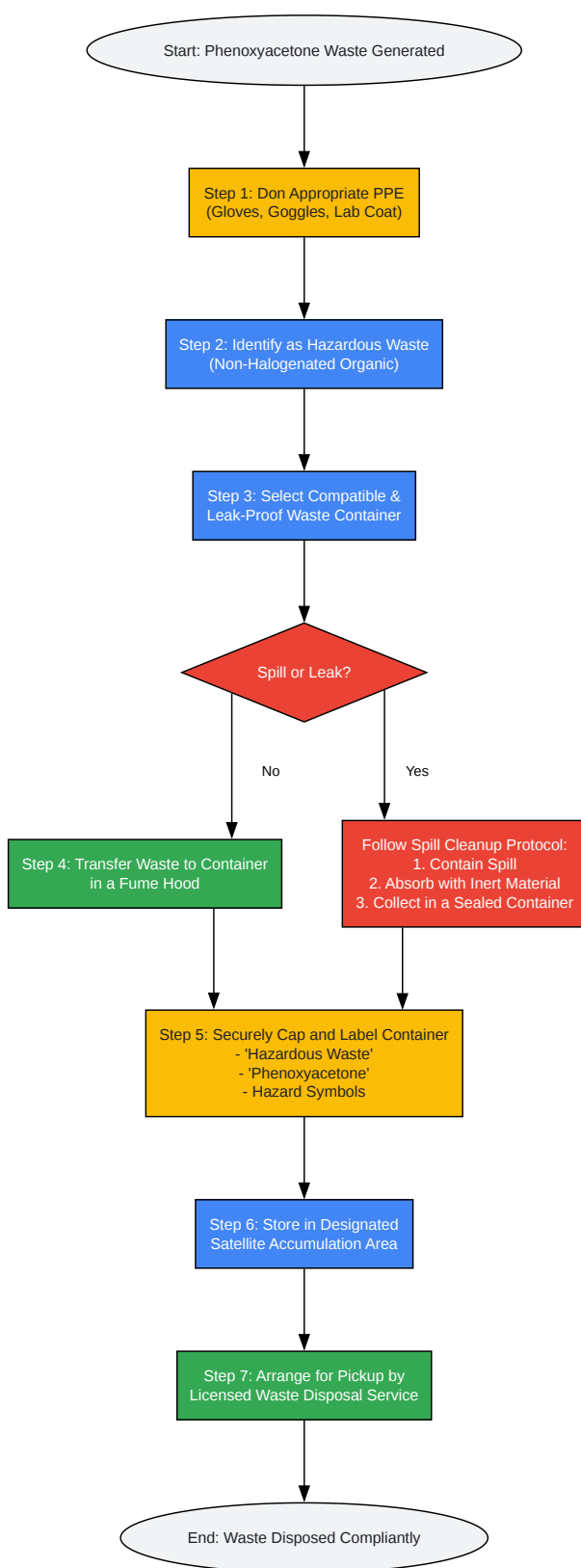
- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Phenoxyacetone**," and a clear indication of the associated hazards (e.g., Combustible, Harmful, Toxic to Aquatic Life).^{[4][5]}
- Storage: Store the sealed waste container in a designated and secure satellite accumulation area.^[6] The storage location must be a cool, dry, and well-ventilated place, away from direct sunlight and sources of ignition.^{[1][2]}

5. Final Disposal:

- Professional Disposal: Arrange for the collection and disposal of the **phenoxyacetone** waste through an approved and licensed hazardous waste disposal company.^{[4][5]} Do not attempt to dispose of this chemical down the drain or in regular trash.^[2]
- Regulatory Compliance: Ensure that all disposal activities comply with prevailing country, federal, state, and local environmental regulations.^[4] A hazardous waste manifest should be used to track the waste from the point of generation to its final disposal facility.^[8]

Phenoxyacetone Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **phenoxyacetone**.



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Caption: Workflow for the safe disposal of **phenoxyacetone**.

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